

Application Notes & Protocols: Evaluating Amprolium Efficacy in Broilers

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Compound of Interest

Compound Name: Amprolium Hydrochloride

Cat. No.: B1666022

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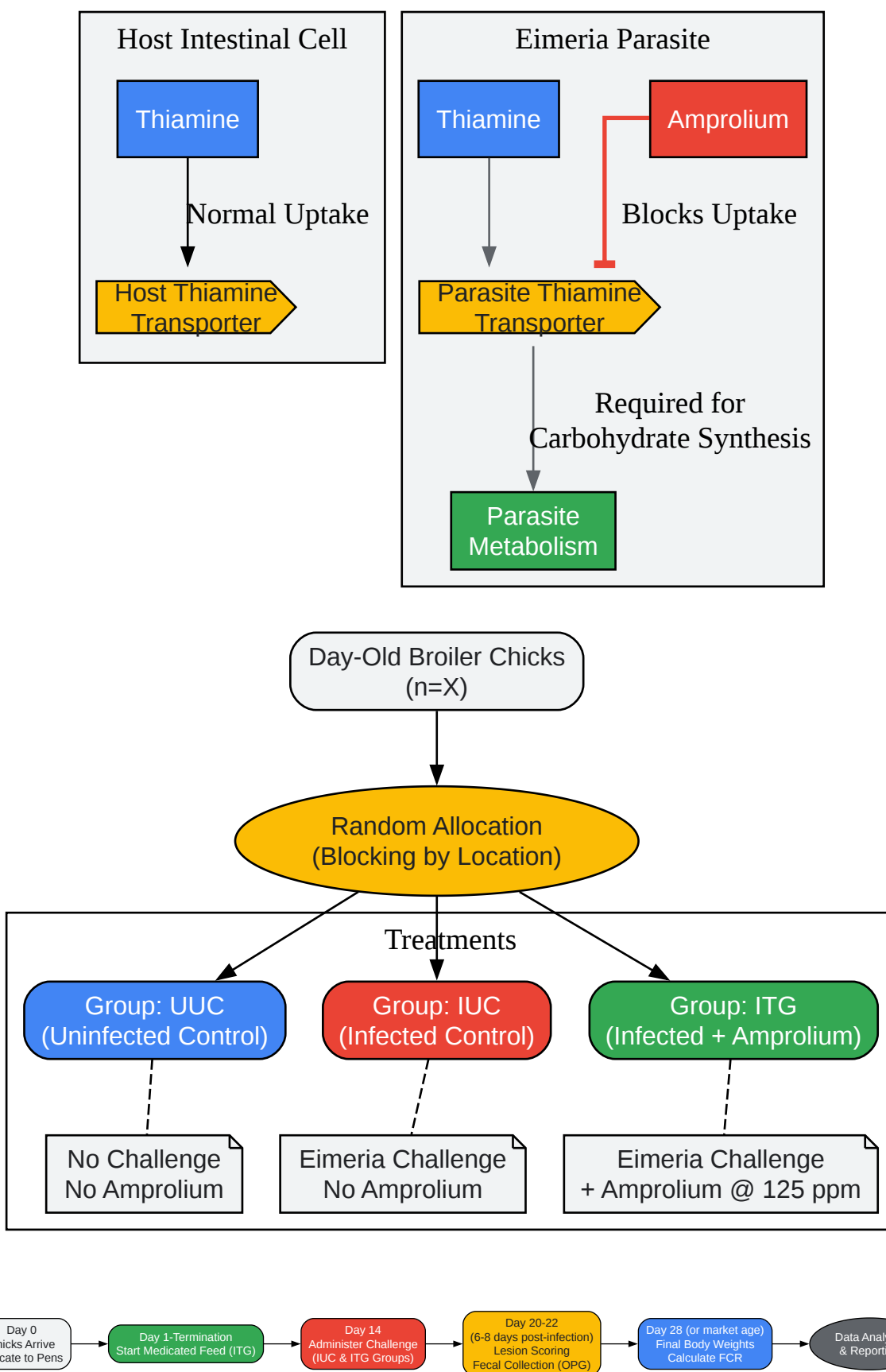
Audience: Researchers, Scientists, and Drug Development Professionals

Introduction: Coccidiosis, a parasitic disease caused by protozoa of the genus *Eimeria*, represents a significant economic challenge to the global poultry industry. It leads to poor nutrient absorption, reduced growth rates, and increased mortality.[1][2] Amprolium, a synthetic anticoccidial, has been a cornerstone of control strategies since its introduction in 1960.[3] It functions as a thiamine (Vitamin B1) antagonist, competitively inhibiting the thiamine transporter in *Eimeria* parasites, which ultimately leads to parasite starvation and death.[2][3][4] Its efficacy against various *Eimeria* species, particularly *E. tenella* and *E. acervulina*, is well-documented.[4]

Robust and standardized field trial methodologies are critical for accurately evaluating the efficacy of amprolium under commercial production conditions. These notes provide a detailed framework and specific protocols for designing and executing such trials.

Amprolium's Mechanism of Action

Amprolium's structural similarity to thiamine allows it to competitively block thiamine uptake by the *Eimeria* parasite.[3] The parasite's thiamine transport system is more sensitive to amprolium than the host's, ensuring a wide margin of safety for the chicken.[3] This action is most effective during the schizont stage of the parasite's life cycle, which has the highest demand for thiamine.[3][4]



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